

# An In-depth Technical Guide to the Physical Properties of Ethyl Chlorooximidoacetate

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## Compound of Interest

Compound Name:	<i>Ethyl 2-chloro-2-(hydroxyimino)acetate</i>
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This technical guide provides a comprehensive overview of the core physical and chemical properties of ethyl chlorooximidoacetate. The information is curated for professionals in research and development who require precise data for experimental design, chemical synthesis, and drug discovery processes. This document includes a detailed summary of quantitative data, a description of a key experimental protocol for its synthesis, and a visual representation of the synthetic workflow.

## Physical and Chemical Properties

The physical and chemical properties of ethyl chlorooximidoacetate, also known by its IUPAC name ethyl (2E)-2-chloro-2-hydroxyiminoacetate, are summarized in the table below. These properties are essential for handling, storage, and application of the compound in a laboratory setting.

Property	Value	Reference
Molecular Formula	C <sub>4</sub> H <sub>6</sub> CINO <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	151.55 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	14337-43-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	White to Almost white powder to crystal	<a href="#">[3]</a>
Melting Point	70-76 °C (lit.)	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Boiling Point (Predicted)	230.5 ± 23.0 °C	<a href="#">[3]</a>
Density (Predicted)	1.36 ± 0.1 g/cm <sup>3</sup>	<a href="#">[3]</a>
Solubility	Soluble in Methanol	<a href="#">[3]</a>
pKa (Predicted)	7.60 ± 0.10	<a href="#">[3]</a>
InChI Key	UXOLDCOJRAMLTQ- UTCJRWHESA-N	<a href="#">[5]</a>
SMILES	CCOC(=O)/C(=N\O)/Cl	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Storage Conditions	2-8°C, keep dry, under inert gas (Nitrogen)	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>

## Experimental Protocols

The synthesis of ethyl chlorooximidoacetate is a critical procedure for its application in further chemical reactions. A general method for its preparation from ethyl 2-aminoacetate is described below.

### Synthesis of Ethyl Chlorooximidoacetate from Ethyl 2-Aminoacetate[\[3\]](#)[\[6\]](#)

#### Materials:

- Ethyl 2-aminoacetate (5 g, 48.53 mmol)
- Concentrated hydrochloric acid (8 ml)

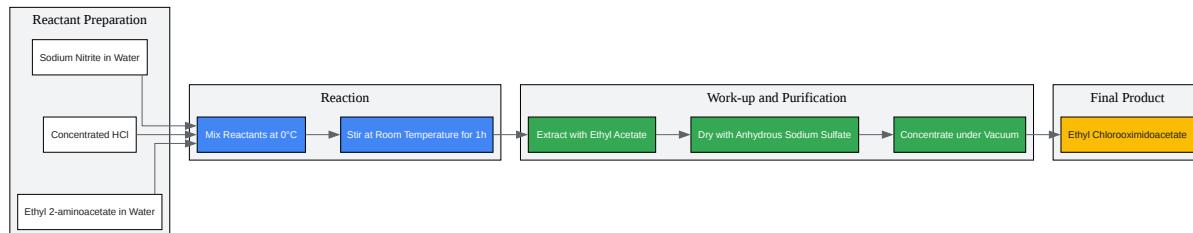
- Sodium nitrite (NaNO<sub>2</sub>, 4.91 g, 145.6 mmol)
- Water
- Ethyl acetate
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

**Procedure:**

- Dissolve ethyl 2-aminoacetate in 5 ml of water in a suitable reaction vessel.
- Cool the solution to 0°C using an ice bath.
- Slowly add concentrated hydrochloric acid to the cooled solution.
- Separately, prepare a solution of sodium nitrite in 5 ml of water.
- Add the sodium nitrite solution to the reaction mixture.
- Stir the reaction mixture at room temperature for 1 hour.
- After the reaction is complete, perform an extraction using ethyl acetate.
- Combine the organic layers and dry them over anhydrous sodium sulfate.
- Concentrate the dried organic phase under vacuum to yield ethyl chlorooximidoacetate as a white solid.

## Mandatory Visualization

The following diagram illustrates the workflow for the synthesis of ethyl chlorooximidoacetate, providing a clear, step-by-step visual guide to the experimental protocol described above.



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### Synthesis workflow for ethyl chlorooximidoacetate.

This guide provides foundational technical information on ethyl chlorooximidoacetate. For further applications, such as its use in the preparation of isoxazolines or as a potential agonist at AMPA-kainate receptors, researchers are encouraged to consult the cited literature.[\[3\]](#)[\[6\]](#)

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